

# Personal protective equipment for handling NH-bis-PEG2

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## Compound of Interest

Compound Name: NH-bis-PEG2

Cat. No.: B1678666

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## Essential Safety and Handling Guide for NH-bis-PEG2

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This guide provides critical safety and logistical information for the handling and disposal of **NH-bis-PEG2** (CAS: 54384-47-3). Adherence to these protocols is essential for ensuring laboratory safety and minimizing risk.

## Hazard Identification and Personal Protective Equipment (PPE)

**NH-bis-PEG2** is classified with the GHS07 pictogram, indicating that it can cause skin and serious eye irritation.<sup>[1][2]</sup> The signal word for this chemical is "Warning".<sup>[1][2]</sup>

Hazard Statements:

- H315: Causes skin irritation.<sup>[1][2]</sup>
- H319: Causes serious eye irritation.<sup>[1][2]</sup>

The following table summarizes the mandatory personal protective equipment required when handling **NH-bis-PEG2**.

PPE Category	Specification	Purpose
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene). Inspect gloves for integrity before and during use.	To prevent skin contact and subsequent irritation.
Eye Protection	Safety goggles with side shields or a face shield.	To protect eyes from splashes and prevent serious irritation.
Skin and Body Protection	A laboratory coat worn over full-length clothing. Closed-toe shoes are mandatory.	To prevent accidental skin contact with the chemical.
Respiratory Protection	Not generally required if handled in a well-ventilated area. Use a respirator if aerosols may be generated.	To avoid inhalation of any potential aerosols or vapors, especially in poorly ventilated areas.

## Operational Plan: Step-by-Step Handling Procedure

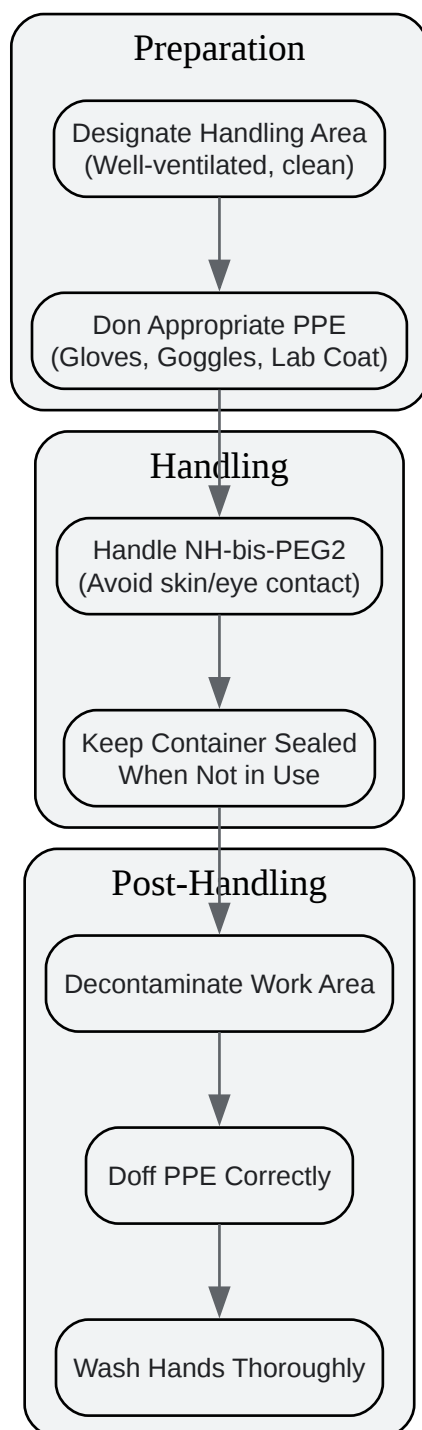
A systematic approach to handling **NH-bis-PEG2** is crucial for safety and to maintain the integrity of the compound.

Precautionary Statements Summary:

- P264: Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[1\]](#)[\[2\]](#)
- P302+P352: IF ON SKIN: Wash with plenty of water.[\[1\]](#)[\[2\]](#)
- P332+P313: If skin irritation occurs: Get medical advice/attention.[\[1\]](#)[\[2\]](#)
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[1\]](#)[\[2\]](#)

- P337+P313: If eye irritation persists: Get medical advice/attention.[1][2]
- P362+P364: Take off contaminated clothing and wash it before reuse.[1][2]

#### Workflow for Safe Handling of **NH-bis-PEG2**



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Caption: Logical workflow for the safe handling of **NH-bis-PEG2**.

## Disposal Plan

Proper disposal of **NH-bis-PEG2** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

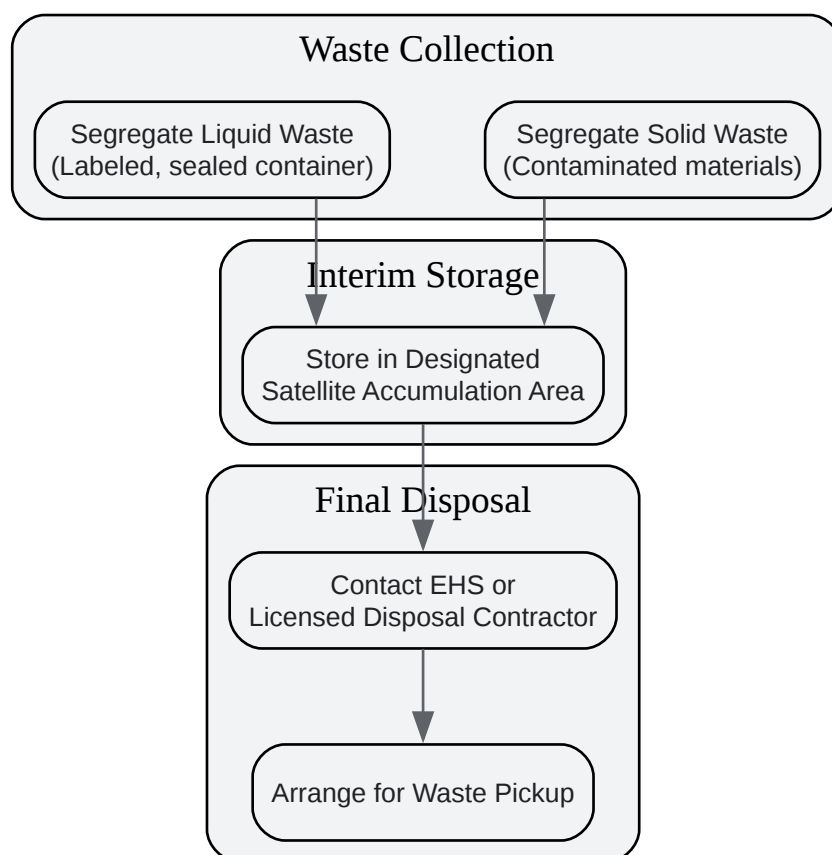
Waste Segregation and Collection:

- **Chemical Waste:** All solutions containing **NH-bis-PEG2**, as well as the pure compound, must be collected in a designated, labeled, and sealed hazardous waste container.
- **Contaminated Materials:** Any materials that have come into contact with **NH-bis-PEG2**, such as pipette tips, gloves, and paper towels, should be disposed of in a separate, clearly labeled solid hazardous waste container.

Disposal Procedure:

- **Labeling:** Ensure all waste containers are clearly and accurately labeled with the full chemical name and associated hazards.
- **Storage:** Store waste containers in a designated, secure, and well-ventilated satellite accumulation area away from incompatible materials.
- **Professional Disposal:** Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor. Do not pour **NH-bis-PEG2** down the drain.

Workflow for Disposal of **NH-bis-PEG2**



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Caption: Step-by-step disposal plan for **NH-bis-PEG2** waste.

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## References

- 1. NH-bis-PEG2 | 54384-47-3 [sigmaaldrich.com]
- 2. NH-bis-PEG2 | Amines | Ambeed.com [ambeed.com]
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